

In-Depth Technical Guide: 2-Isopropyl-5-methyl-4-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Isopropyl-5-methyl-4-nitrophenol

Cat. No.: B2404095

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CAS Number: 36778-56-0^[1]

This technical guide provides a comprehensive overview of **2-isopropyl-5-methyl-4-nitrophenol**, a derivative of the naturally occurring monoterpenoid, thymol. This document is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis, offering available data on its properties, a proposed synthesis protocol, and a discussion of its potential biological significance based on related compounds.

Chemical and Physical Properties

Quantitative data for **2-isopropyl-5-methyl-4-nitrophenol** is primarily based on computational models, as extensive experimental data is not readily available in the literature. The following tables summarize the key computed physical and chemical properties.

Table 1: Computed Physicochemical Properties^[1]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₃	PubChem
Molecular Weight	195.21 g/mol	PubChem
XLogP3	3.1	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	195.08954328 Da	PubChem
Monoisotopic Mass	195.08954328 Da	PubChem
Topological Polar Surface Area	66.1 Å ²	PubChem
Heavy Atom Count	14	PubChem

Table 2: Spectroscopic Data[2]

Data Type	Availability	Source
¹ H NMR Spectra	Available	SpectraBase
Mass Spectrometry (GC-MS)	Available	SpectraBase
IR Spectra (Vapor Phase)	Available	SpectraBase

Experimental Protocols

A specific, peer-reviewed synthesis protocol for **2-isopropyl-5-methyl-4-nitrophenol** is not widely documented. However, a representative method can be adapted from general procedures for the nitration of substituted phenols, particularly thymol (2-isopropyl-5-methylphenol).

Proposed Synthesis: Nitration of Thymol

This protocol is a general representation and may require optimization.

Materials:

- Thymol (2-isopropyl-5-methylphenol)
- Nitric acid (70%)
- Sulfuric acid (98%)
- Ice
- Dichloromethane
- Sodium bicarbonate solution (5%)
- Anhydrous magnesium sulfate
- Distilled water

Procedure:

- **Preparation of Nitrating Mixture:** In a flask submerged in an ice bath, slowly add a stoichiometric equivalent of concentrated nitric acid to a stirred solution of concentrated sulfuric acid. Maintain the temperature below 10°C.
- **Reaction:** Dissolve thymol in a minimal amount of dichloromethane in a separate flask, also cooled in an ice bath. Slowly add the pre-cooled nitrating mixture dropwise to the thymol solution with constant stirring, ensuring the temperature does not exceed 10°C.
- **Quenching:** After the addition is complete, allow the reaction to stir for an additional 30 minutes at low temperature. Pour the reaction mixture over crushed ice to quench the reaction.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane (3x).

- **Washing:** Combine the organic extracts and wash sequentially with cold distilled water and 5% sodium bicarbonate solution until the washings are neutral.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane).

Characterization:

The purified product should be characterized using standard analytical techniques to confirm its identity and purity:

- **NMR Spectroscopy (^1H and ^{13}C):** To elucidate the chemical structure.
- **Mass Spectrometry:** To confirm the molecular weight.
- **FT-IR Spectroscopy:** To identify functional groups.
- **Melting Point Analysis:** To assess purity.

Potential Biological Activity and Signaling Pathways

Direct experimental evidence for the biological activity of **2-isopropyl-5-methyl-4-nitrophenol** is limited. However, the biological activities of its parent compound, thymol, and other nitrated phenols can provide insights into its potential pharmacological profile.

Thymol and its derivatives are known to exhibit a wide range of biological effects, including antimicrobial, anti-inflammatory, antioxidant, and anticancer activities. The introduction of a nitro group onto an aromatic ring can significantly modulate the biological activity of the parent molecule. Nitrated phenols have been studied for their various biological effects, which are often linked to their ability to participate in redox cycling, induce oxidative stress, or interact with specific cellular targets.

Given the lack of specific data for **2-isopropyl-5-methyl-4-nitrophenol**, a hypothetical signaling pathway is not provided to avoid speculation. Research into the biological effects of this specific compound is warranted.

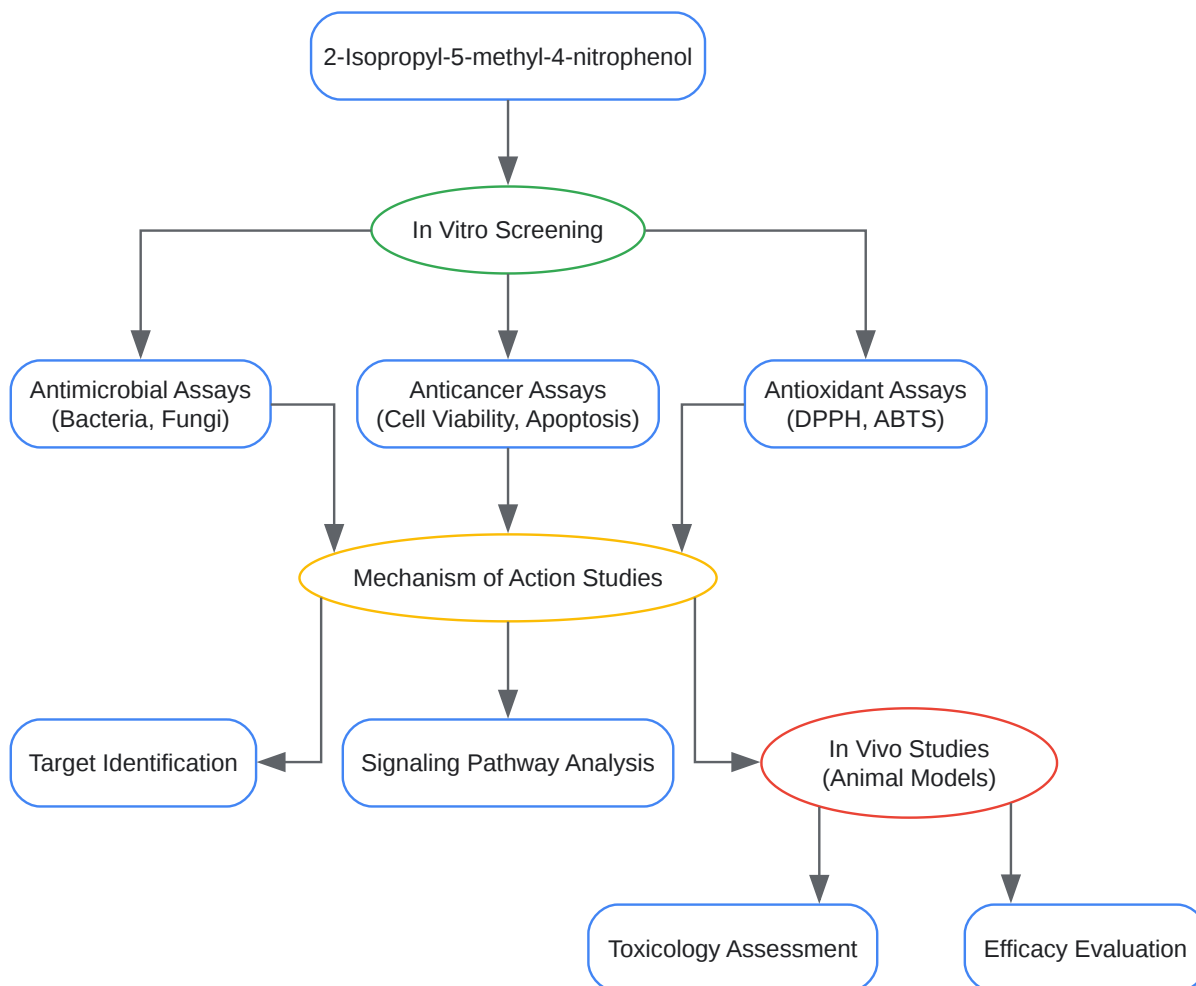
Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the general workflow for the synthesis and characterization of **2-isopropyl-5-methyl-4-nitrophenol**, as well as a logical diagram for assessing its potential biological activity.



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Synthesis and Purification Workflow



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Biological Activity Assessment Workflow

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References

- 1. 2-Isopropyl-5-methyl-4-nitrophenol | C₁₀H₁₃NO₃ | CID 713200 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. spectrabase.com [spectrabase.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Isopropyl-5-methyl-4-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2404095#2-isopropyl-5-methyl-4-nitrophenol-cas-number]

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